

Navigating the Safety Profile of 2-Ethylhexyl Propionate: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylhexyl propionate

Cat. No.: B107753

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **2-Ethylhexyl propionate** (CAS No. 6293-37-4), a common fragrance ingredient and chemical intermediate. The following sections detail its physical and chemical properties, toxicological profile, and essential safety measures, drawing from available Safety Data Sheets (SDS). All quantitative data has been summarized in tabular format for clarity and ease of comparison.

Chemical and Physical Properties

2-Ethylhexyl propionate is a clear, colorless liquid with a characteristic winey, pear-like aroma.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O ₂	[2][3]
Molecular Weight	186.29 g/mol	[2][3]
CAS Number	6293-37-4	[2][4]
Appearance	Clear, colorless liquid	[1]
Odor	Winey, pear aroma	[1]
Boiling Point	214 - 215 °C	[1][5]
Flash Point	82.9 °C (181.0 °F)	[5]
Vapor Pressure	0.158 mmHg @ 25 °C (estimated)	[5]
Solubility	Soluble in alcohol. Water solubility: 12.56 mg/L @ 25 °C (estimated)	[5]

Toxicological Profile

The toxicological data for **2-Ethylhexyl propionate** indicates that it is harmful if swallowed and causes skin and eye irritation.[1]

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	500 mg/kg body weight	Rat	[1]
Skin Corrosion/Irritation	Causes skin irritation	Not specified	[1]
Serious Eye Damage/Irritation	Causes eye irritation	Not specified	[1]
Respiratory or Skin Sensitization	Not classified as a sensitizer	Not specified	[1]
Germ Cell Mutagenicity	Not classified	Not specified	[1]
Carcinogenicity	Not classified	Not specified	[1]
Reproductive Toxicity	Not classified	Not specified	[1]

Hazard Identification and Classification

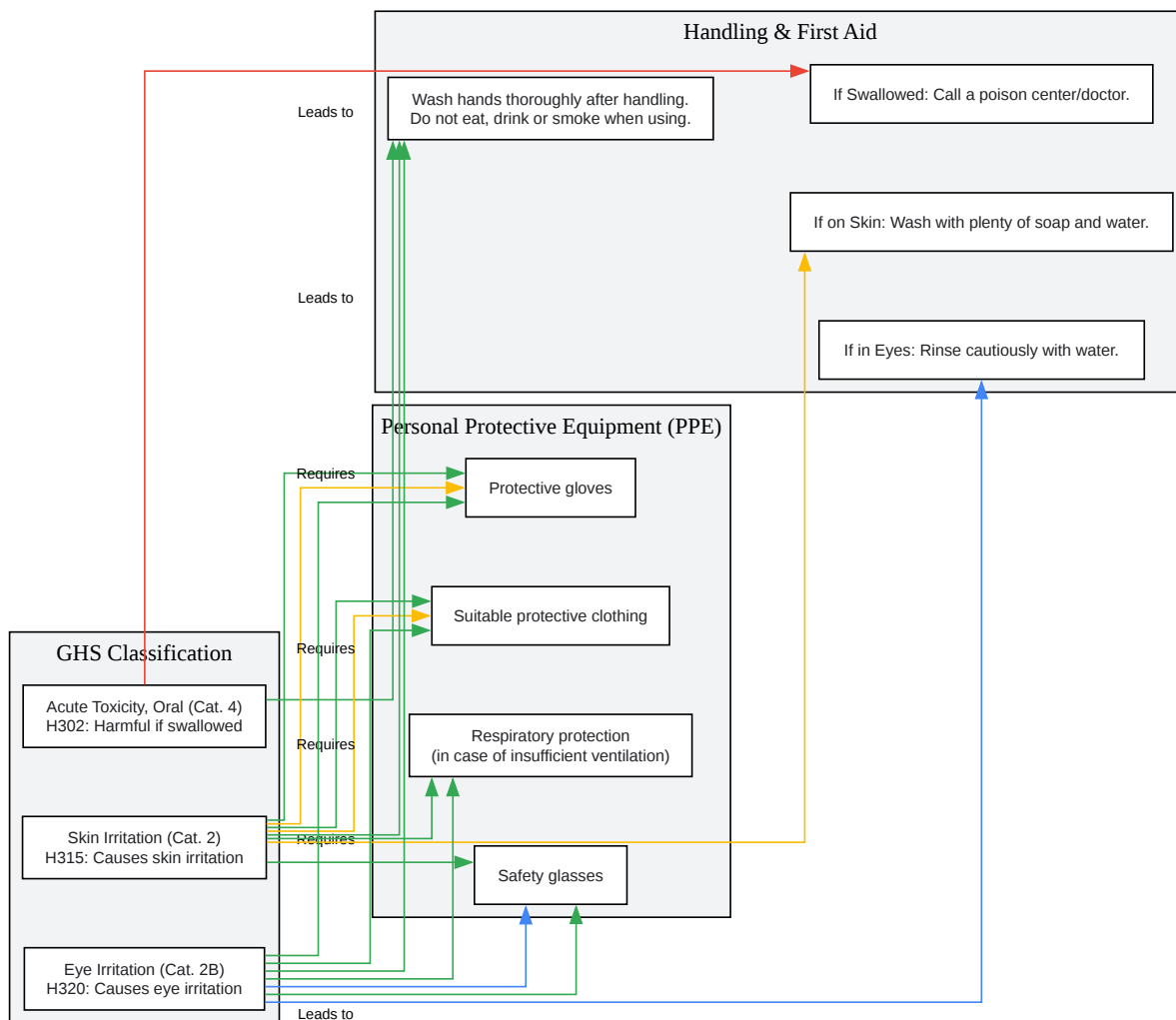
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Ethylhexyl propionate** is classified as follows:

Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2B)	H320: Causes eye irritation

The signal word for this substance is Warning.[1]

Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard classification to the necessary precautionary measures for handling **2-Ethylhexyl propionate**.



Requires

Requires

Requires

Requires

[Click to download full resolution via product page](#)Hazard Communication Workflow for **2-Ethylhexyl propionate**.

Experimental Protocols

While the Safety Data Sheets cite toxicological studies, they do not provide detailed experimental protocols. The acute oral toxicity study resulting in an LD50 of 500 mg/kg in rats is noted to be equivalent to the OECD Test Guideline 401.^[6] This guideline, now obsolete, outlines a procedure for assessing the acute oral toxicity of a substance.^{[7][8]}

A general outline of the OECD 401 protocol involves:

- Test Animals: Typically rodents, such as rats.^[7]
- Administration: The test substance is administered orally in graduated doses to several groups of animals, with one dose per group.^[7]
- Observation: Animals are observed for effects and mortality.^[7]
- Necropsy: Animals that die during the test and surviving animals at the conclusion of the test are necropsied.^[7]

For skin and eye irritation studies, standardized test guidelines from organizations like the OECD would also be followed, involving the application of the substance to the skin or eyes of test animals and subsequent observation for signs of irritation.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling

- Ensure good ventilation of the workstation.^[1]
- Wear appropriate personal protective equipment (PPE), including protective gloves, safety glasses, and suitable protective clothing.^[1]
- In case of insufficient ventilation, wear suitable respiratory equipment.^[1]
- Wash hands, forearms, and face thoroughly after handling.^[1]

- Do not eat, drink, or smoke when using this product.[1]

Storage

- Store in a well-ventilated place.[1]
- Keep the container tightly closed in a dry, cool place.[2]
- Store away from incompatible materials such as oxidizing agents.[9]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable extinguishing media: Water spray, dry powder, foam, and carbon dioxide.[1]
- Protective equipment: Do not attempt to take action without suitable protective equipment. A self-contained breathing apparatus and complete protective clothing are necessary.[1]

Accidental Release

- Personal precautions: Ventilate the spillage area. Do not attempt to take action without suitable protective equipment.[1]
- Environmental precautions: Avoid release to the environment.[1]

- Methods for cleaning up: Take up liquid spills into absorbent material. Dispose of materials or solid residues at an authorized site.[1]

Stability and Reactivity

- Reactivity: The product is non-reactive under normal conditions of use, storage, and transport.[1]
- Chemical stability: Stable under normal conditions.[1]
- Possibility of hazardous reactions: No dangerous reactions are known under normal conditions of use.[1]
- Conditions to avoid: None under recommended storage and handling conditions.[1]
- Hazardous decomposition products: Under normal conditions of storage and use, hazardous decomposition products should not be produced.[1]

This guide is intended to provide a summary of the available safety information for **2-Ethylhexyl propionate**. It is essential to consult the full Safety Data Sheet (SDS) before handling this chemical and to adhere to all recommended safety procedures.

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